

Application Notes and Protocols: Isobutyl Laurate as a Silicone Alternative in Skincare

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isobutyl laurate*

Cat. No.: B1585450

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The demand for natural and sustainable ingredients in skincare has led to the exploration of silicone alternatives that can deliver comparable sensory and functional benefits. **Isobutyl laurate**, an ester derived from isobutanol and lauric acid, has emerged as a promising candidate.^[1] Its lightweight, non-greasy texture and excellent spreadability make it a viable replacement for volatile silicones like cyclomethicone and dimethicone in a variety of cosmetic formulations.^[2]

These application notes provide a comprehensive overview of **isobutyl laurate**, including its physicochemical properties and performance characteristics in comparison to commonly used silicones. Detailed experimental protocols are provided to enable researchers and formulators to evaluate **isobutyl laurate**'s efficacy in terms of sensory perception, skin hydration, barrier function, and spreadability.

Physicochemical Properties of Isobutyl Laurate

Isobutyl laurate is a colorless to light yellow, clear liquid with a lightweight and non-greasy feel.^{[2][3]} It is soluble in alcohol and oil, but insoluble in water.^[3]

Table 1: Physicochemical Properties of **Isobutyl Laurate**

Property	Value	Reference
INCI Name	Isobutyl Laurate	[2]
CAS Number	37811-72-6	[2]
Molecular Formula	C ₁₆ H ₃₂ O ₂	[2]
Molecular Weight	256.43 g/mol	[2]
Appearance	Colorless to light yellow clear liquid	[2]
Specific Gravity	0.852 - 0.861 @ 25°C	[3]
Refractive Index	1.428 - 1.436 @ 20°C	[3]
Solubility	Soluble in alcohol and oil; insoluble in water	[3]

Performance Evaluation: Isobutyl Laurate vs. Silicones

The following tables summarize the performance of **isobutyl laurate** in key skincare application metrics, with illustrative data for comparison against common silicones.

Sensory Profile

The sensory profile of an emollient is critical for consumer acceptance. **Isobutyl laurate** is noted for its silicone-like feel, providing a light, smooth application with a non-greasy after-feel.

Table 2: Comparative Sensory Analysis

Attribute	Isobutyl Laurate (Illustrative Data)	Cyclomethicone (Illustrative Data)	Dimethicone (Illustrative Data)
Spreadability	9	10	7
Absorbency	8	9	6
Oiliness/Greasiness	2	1	4
Tackiness/Stickiness	1	1	3
Shine/Gloss	3	2	5
Softness (After-feel)	8	8	7
(Illustrative data on a 1-10 scale, where 10 represents the highest intensity of the attribute)			

Spreadability

Spreadability is a measure of how easily a product glides over the skin.^[4] It is influenced by viscosity and surface tension.^[5] **Isobutyl laurate**'s low viscosity contributes to its high spreadability.^{[2][6]}

Table 3: Spreadability Assessment

Parameter	Isobutyl Laurate (Illustrative Data)	Cyclomethicone (Illustrative Data)	Dimethicone (Illustrative Data)
Viscosity (mPa·s)	Low	Very Low	Varies (Low to High)
Spreading Area (mm ²)	1800	2000	1200
(Illustrative data based on the parallel-plate method)			

Skin Barrier Function and Hydration

Emollients can impact the skin's barrier function by forming an occlusive layer that reduces transepidermal water loss (TEWL) and helps to maintain skin hydration.

Table 4: Skin Hydration and Barrier Function Analysis

Parameter	Baseline (Untreated)	Isobutyl Laurate	Cyclomethicon e	Dimethicone
Skin Hydration (Corneometer Units)	35	55	50	60
TEWL (g/m ² /h)	15	10	12	8
(Illustrative data)				

Experimental Protocols

The following are detailed protocols for evaluating the performance of **isobutyl laurate** as a silicone alternative.

Protocol for Sensory Panel Testing of Emollients

This protocol outlines the methodology for conducting a descriptive sensory analysis to characterize and compare the tactile properties of **isobutyl laurate** and silicone-based emollients.

4.1.1 Objective: To quantitatively describe and compare the sensory attributes of **isobutyl laurate** with benchmark silicones (e.g., cyclomethicone, dimethicone).

4.1.2 Materials and Equipment:

- Test substances: **Isobutyl Laurate**, Cyclomethicone, Dimethicone (and other relevant benchmarks).
- Trained sensory panel (10-15 panelists).

- Standardized application tools (e.g., disposable pipettes or syringes).
- Designated evaluation area on the volar forearm of each panelist.
- Data collection forms or software with sensory attribute scales (e.g., 1-10 or 1-100).
- Neutralizing agent for cleansing the palate between samples (e.g., water and unscented soap).

4.1.3 Panelist Selection and Training:

- Select panelists based on their sensory acuity and ability to discriminate between different tactile sensations.
- Train panelists to familiarize them with the specific sensory attributes to be evaluated and the rating scales used.[5]

4.1.4 Procedure:

- Acclimatization: Panelists should acclimatize in a controlled environment (temperature and humidity) for at least 15 minutes before the evaluation.
- Sample Application: Apply a standardized amount (e.g., 0.1 mL) of each test substance to a designated area on the panelist's volar forearm.[5]
- Evaluation: Instruct panelists to spread the product uniformly over the test site.
- Data Collection: Panelists will rate the intensity of the following sensory attributes at specified time points (e.g., immediately after application and after 5 minutes):
 - Spreadability: The ease with which the product glides over the skin.[5]
 - Absorbency/Dry Time: The rate at which the product is absorbed into the skin.[5]
 - Oiliness/Greasiness: The perception of oiliness on the skin.
 - Tackiness/Stickiness: The degree of stickiness or tack left on the skin after application.

- Shine/Gloss: The degree of gloss or sheen imparted to the skin.
- Softness (After-feel): The perceived softness of the skin after the product has been absorbed.
- Washout Period: Ensure a sufficient washout period between testing different samples to prevent sensory fatigue.

4.1.5 Data Analysis:

- Calculate the mean scores for each attribute for each test substance.
- Use statistical analysis (e.g., ANOVA) to determine significant differences between the samples.
- Present the results in a table (as in Table 2) or a spider web chart for visual comparison.

Protocol for Measuring Transepidermal Water Loss (TEWL)

This protocol describes the use of a Tewameter® to measure the effect of **isobutyl laurate** on the skin's barrier function.

4.2.1 Objective: To assess the occlusivity of **isobutyl laurate** by measuring its effect on transepidermal water loss (TEWL) compared to a baseline and silicone controls.

4.2.2 Materials and Equipment:

- Tewameter® (e.g., TM 300).
- Test substances: **Isobutyl Laurate**, silicone benchmarks, and an untreated control site.
- Volunteer subjects with healthy skin.
- Controlled environment room (constant temperature and humidity).

4.2.3 Procedure:

- Subject Acclimatization: Subjects must rest for at least 20-30 minutes in the controlled environment room before measurements are taken.
- Baseline Measurement: Measure the baseline TEWL on designated test sites on the volar forearm before product application.
- Product Application: Apply a standardized amount of each test substance to its respective test site. Leave one site untreated as a control.
- Post-Application Measurements: Measure TEWL at predetermined time intervals (e.g., 1, 2, and 4 hours) after product application.
- Data Recording: Record the TEWL values in g/m²/h.

4.2.4 Data Analysis:

- Calculate the mean TEWL values for each test substance at each time point.
- Compare the post-application TEWL values to the baseline to determine the percentage reduction in water loss.
- Statistically analyze the data to identify significant differences between the treatments.

Protocol for Measuring Skin Hydration

This protocol details the use of a Corneometer® to measure the skin hydration effects of **isobutyl laurate**.

4.3.1 Objective: To quantify the moisturizing effect of **isobutyl laurate** on the stratum corneum.

4.3.2 Materials and Equipment:

- Corneometer® (e.g., CM 825).
- Test substances.
- Volunteer subjects.
- Controlled environment room.

4.3.3 Procedure:

- Subject Acclimatization: Subjects should acclimatize to the controlled environment for at least 20-30 minutes.
- Baseline Measurement: Take baseline skin hydration measurements on the designated test areas of the volar forearm.
- Product Application: Apply a standardized amount of each test substance to the respective test areas.
- Post-Application Measurements: Measure skin hydration at set time intervals (e.g., 1, 2, and 4 hours) after application. The probe should be applied to the skin with consistent pressure.
- Data Recording: Record the hydration values in arbitrary Corneometer units (AU).

4.3.4 Data Analysis:

- Calculate the mean hydration values for each test substance at each time point.
- Compare the results to the baseline and the untreated control site to determine the increase in skin hydration.
- Perform statistical analysis to assess the significance of the results.

Protocol for Measuring Spreadability (Parallel-Plate Method)

This protocol provides a simple and effective method for quantifying the spreadability of **isobutyl laurate**.^[4]

4.4.1 Objective: To obtain a quantitative measure of the spreadability of **isobutyl laurate** for comparison with other emollients.

4.4.2 Materials and Equipment:

- Two flat, smooth glass plates (e.g., 20 cm x 20 cm).^[4]

- A standardized weight (e.g., 125 g).[4]
- A ruler or caliper.
- A stopwatch.
- A controlled temperature environment.

4.4.3 Procedure:

- Preparation: Ensure the glass plates are clean and dry and placed on a level surface.
- Sample Placement: Accurately weigh 1 g of the emollient and place it at the center of the bottom plate.[4]
- Spreading: Carefully place the top glass plate over the sample, ensuring it is centered. Place the standardized 125 g weight on the center of the top plate and start the stopwatch immediately.[4]
- Measurement: After a specified time (e.g., 1 minute), remove the weight and measure the diameter of the spread sample in two perpendicular directions.
- Replication: Repeat the measurement at least three times for each emollient.

4.4.4 Data Analysis:

- Calculate the average diameter of the spread for each sample.
- Calculate the spreadability area (S) using the formula: $S = \pi r^2$, where r is the average radius.
- Compare the spreadability areas of the different emollients.

Visualizations

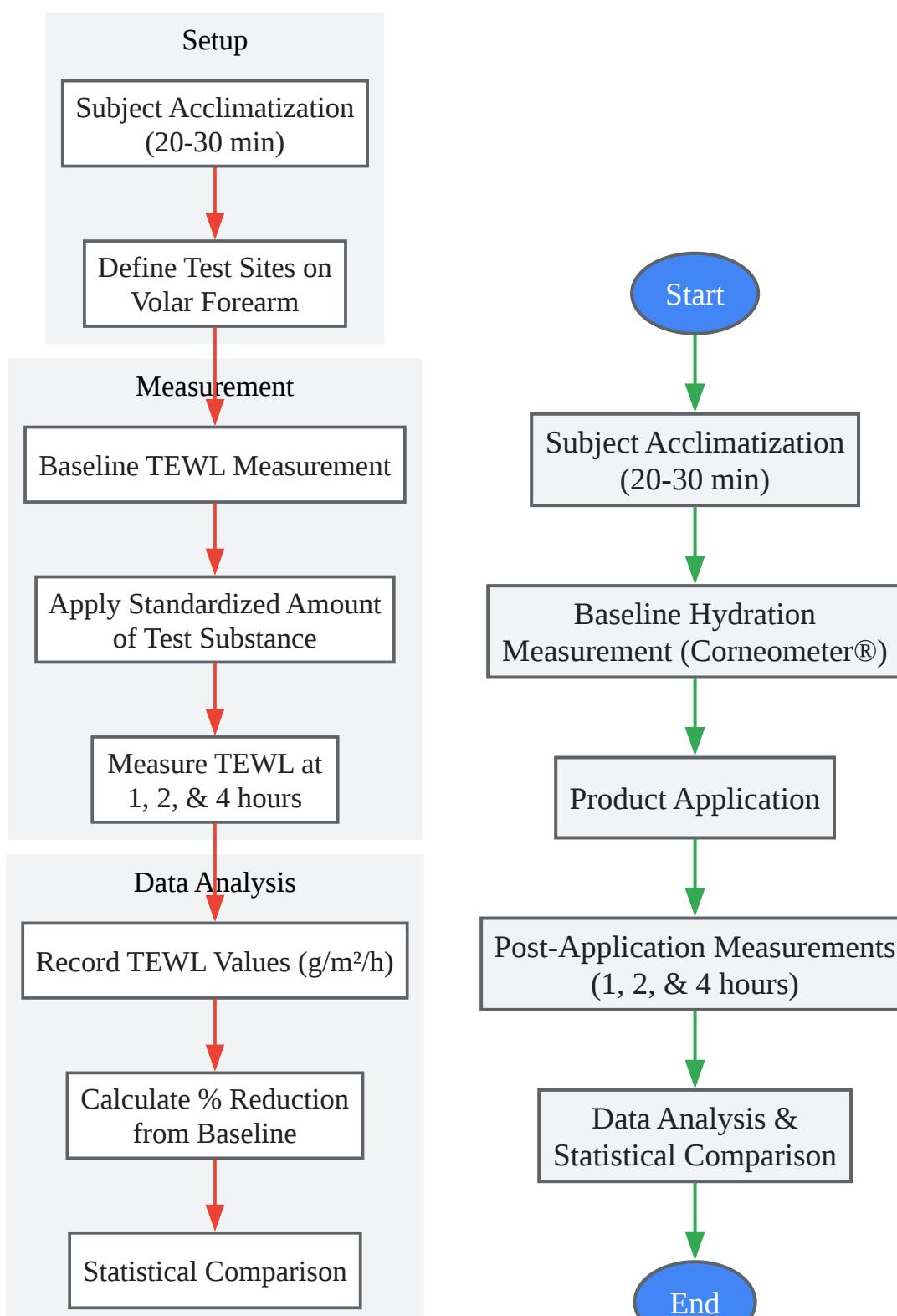
Experimental Workflow Diagrams

The following diagrams, generated using Graphviz (DOT language), illustrate the workflows for the key experimental protocols.



[Click to download full resolution via product page](#)

Caption: Sensory Evaluation Workflow



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Comparison of Transepidermal Water Loss Rates in Subjects with Skin Patch Test Positive versus Negative to Skin Care Products - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Isobutyl Laurate [myskinrecipes.com]
- 3. isobutyl laurate, 37811-72-6 [thegoodsentscompany.com]
- 4. benchchem.com [benchchem.com]
- 5. cosmeticsandtoiletries.com [cosmeticsandtoiletries.com]
- 6. Isoamyl Laurate | Isopentyl dodecanoate | Cosmetic Ingredients Guide [ci.guide]
- To cite this document: BenchChem. [Application Notes and Protocols: Isobutyl Laurate as a Silicone Alternative in Skincare]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585450#using-isobutyl-laurate-as-a-silicone-alternative-in-skincare>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com